

Molecular Identity and Core Physical Characteristics

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Compound of Interest

Compound Name: 2,5-Dibromonicotinic acid

CAS No.: 29312-99-0

Cat. No.: B1335512

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The foundational data for any chemical compound begins with its unambiguous identification and a summary of its principal physical attributes. These values are the first point of reference for experimental design, from selecting appropriate solvents to predicting reaction conditions.

Property	Value	Source(s)
IUPAC Name	2,5-Dibromo-3-pyridinecarboxylic acid	[1]
CAS Number	29312-99-0	[1][2][3]
Molecular Formula	C ₆ H ₃ Br ₂ NO ₂	[1][3]
Molecular Weight	280.90 g/mol	[1][3]
Appearance	White to off-white solid	[2]
Melting Point	184 °C	[1]
Boiling Point	367.1 °C at 760 mmHg	[1][2]
Density	2.2 g/cm ³ (Predicted)	[1][2]
pKa	1.73 (Predicted)	[2]
XLogP3	2.1	[1]
Vapor Pressure	4.9 x 10 ⁻⁶ mmHg at 25 °C	[1]

Scientific Analysis of Key Properties

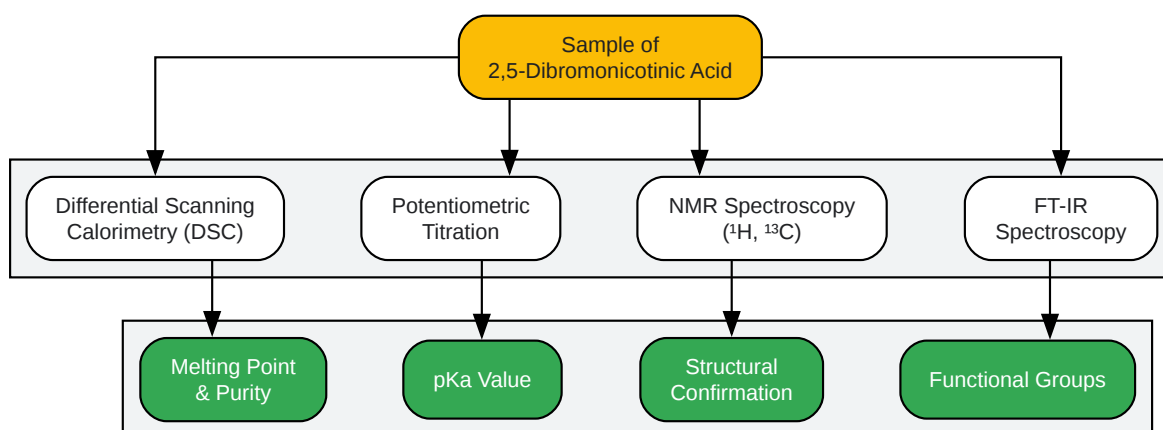
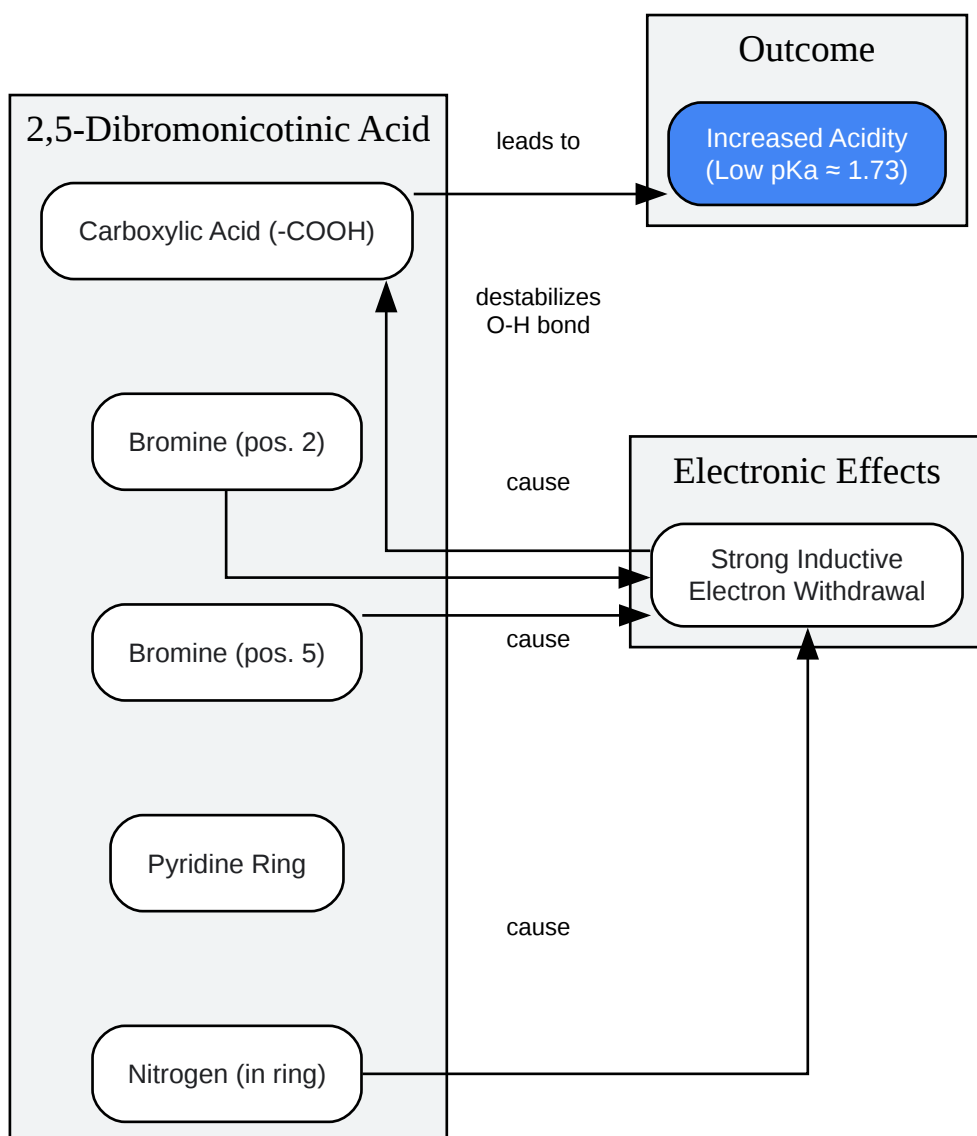
Understanding the "why" behind the numbers is crucial for anticipating a molecule's behavior. The specific arrangement of functional groups in **2,5-Dibromonicotinic acid** creates a unique physicochemical profile.

Thermal Properties: Melting and Boiling Points

The reported melting point of 184 °C is a key indicator of the compound's purity and the strength of its crystal lattice structure.[1] A sharp, well-defined melting point suggests a high degree of purity. The intermolecular forces, dominated by hydrogen bonding between the carboxylic acid groups and dipole-dipole interactions from the polar C-Br bonds, result in a relatively high melting point for a molecule of its size. The high boiling point of 367.1 °C further attests to these strong intermolecular forces, which require significant thermal energy to overcome in the transition to the gaseous phase.[1][2]

Acidity and the Influence of Electronegativity

The predicted pKa of 1.73 indicates that **2,5-Dibromonicotinic acid** is a considerably strong organic acid.^[2] This heightened acidity, when compared to a simpler molecule like benzoic acid (pKa \approx 4.2), is a direct consequence of the powerful inductive electron-withdrawing effects of the two bromine atoms and the nitrogen atom within the pyridine ring. These electronegative atoms pull electron density away from the carboxylic acid group, stabilizing the resulting carboxylate anion after deprotonation. This stabilization facilitates the release of the proton, resulting in a lower pKa value. This property is paramount for its chemistry, dictating its solubility in basic aqueous solutions (forming a salt) and its reactivity in acid-base driven reactions.



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Caption: Standard experimental workflow for characterizing **2,5-Dibromonicotinic acid**.

Protocol: Melting Point Determination by DSC

Causality: Differential Scanning Calorimetry (DSC) provides a highly accurate and reproducible melting point by measuring the heat flow required to raise a sample's temperature. The endothermic event of melting gives a precise onset temperature and peak, which is a more reliable indicator than visual methods.

Methodology:

- **Sample Preparation:** Accurately weigh 1-3 mg of dry **2,5-Dibromonicotinic acid** into a standard aluminum DSC pan. Crimp a lid onto the pan to encapsulate the sample.
- **Instrument Setup:** Place the sample pan and an empty reference pan into the DSC cell.
- **Thermal Program:** Equilibrate the cell at a temperature well below the expected melting point (e.g., 30 °C).
- **Heating Ramp:** Ramp the temperature at a controlled rate (e.g., 10 °C/min) to a temperature well above the melting point (e.g., 220 °C).
- **Data Analysis:** Plot the heat flow as a function of temperature. The melting point is determined from the onset of the endothermic peak corresponding to the phase transition. The sharpness of the peak serves as an indicator of purity.

Protocol: pKa Determination by Potentiometric Titration

Causality: This method relies on the fundamental acid-base neutralization reaction. By titrating the acid with a strong base of known concentration and monitoring the pH, a titration curve is generated. The pH at the point where exactly half of the acid has been neutralized is, by definition, equal to the pKa of the acid (Henderson-Hasselbalch equation).

Methodology:

- **Solution Preparation:** Accurately weigh approximately 0.1 mmol of **2,5-Dibromonicotinic acid** and dissolve it in a suitable solvent mixture (e.g., 25 mL of a 1:1 water/methanol solution to ensure solubility).
- **Titration Setup:** Place the solution in a beaker with a magnetic stirrer. Calibrate a pH meter and place the electrode in the solution.
- **Titrant:** Use a standardized 0.1 M NaOH aqueous solution as the titrant in a burette.
- **Titration:** Add the NaOH solution in small, precise increments (e.g., 0.1 mL). After each addition, allow the pH reading to stabilize and record the pH and the total volume of titrant added.
- **Data Analysis:** Plot the recorded pH values (y-axis) against the volume of NaOH added (x-axis). Determine the equivalence point (the point of maximum slope on the curve). The half-equivalence point is exactly half of this volume. The pKa is the pH value at the half-equivalence point.

Conclusion

The physical properties of **2,5-Dibromonicotinic acid**—particularly its well-defined melting point, significant acidity, and predictable solubility profile—are direct consequences of its molecular structure. A thorough grasp of these characteristics, validated through robust experimental protocols, is not merely academic. It is an essential prerequisite for any scientist aiming to leverage this versatile molecule in the fields of medicinal chemistry, agrochemicals, or materials science. This guide provides the foundational data and procedural insight to facilitate that success.

References

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